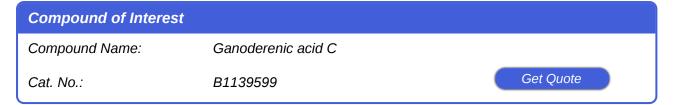


Ganoderenic acid C CAS number and chemical identifiers

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Ganoderenic Acid C: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ganoderenic acid C is a lanostane-type triterpenoid isolated from the medicinal mushroom Ganoderma lucidum. This fungus has a long-standing history in traditional medicine, and its therapeutic properties are largely attributed to a diverse array of bioactive compounds, including a significant class of triterpenoids known as ganoderic and ganoderenic acids. These compounds are of considerable interest to the scientific community due to their wide range of pharmacological activities, including anti-inflammatory, anti-tumor, and immunomodulatory effects. This technical guide provides an in-depth overview of Ganoderenic acid C, covering its chemical identity, detailed experimental protocols for its isolation and characterization, and insights into its biological activities and associated signaling pathways.

Chemical and Physical Properties

Ganoderenic acid C is a tetracyclic triterpenoid that is one of the many bioactive constituents of Ganoderma lucidum. The following table summarizes its key chemical identifiers and properties.[1][2][3]



Property	Value	Reference
CAS Number	100665-42-7	[1][2][3]
Molecular Formula	C30H44O7	[1][3]
Molecular Weight	516.7 g/mol	[1][3]
IUPAC Name	(3β,7β,15α,20E)-3,7,15- trihydroxy-11,23-dioxo-lanosta- 8,20(22)-dien-26-oic acid	[1][3]
InChI Key	DIEUZIPSDUGWLD- OHKNMCQLSA-N	[1]
Appearance	Solid	[2]
Solubility	Soluble in Methanol	[1][2]
Source	Ganoderma lucidum	[1][2]

Experimental Protocols

The isolation and structural elucidation of **Ganoderenic acid C** involve a multi-step process, as originally described by Komoda et al. in 1985 and further refined in subsequent studies.[4]

Extraction and Isolation

This protocol describes a common procedure for extracting and isolating **Ganoderenic acid C** from Ganoderma lucidum fruiting bodies.[1][2][4][5]

Materials and Reagents:

- Dried and powdered Ganoderma lucidum fruiting bodies
- 95% Ethanol
- Methylene Chloride (or Chloroform)
- Sodium Bicarbonate (NaHCO₃)



- Hydrochloric Acid (HCl)
- Anhydrous Sodium Sulfate
- Silica Gel (200-300 mesh)
- Reversed-Phase C18 resin
- Solvents for chromatography (e.g., Chloroform, Acetone, Methanol, Water)
- Acetonitrile (HPLC grade)
- Acetic Acid (HPLC grade)

Procedure:

- Extraction:
 - Macerate 1 kg of powdered Ganoderma lucidum with 10 L of 95% ethanol at room temperature for 24 hours with occasional stirring.[1]
 - Filter the mixture and repeat the extraction process on the residue two more times to maximize the yield.[4]
 - Combine the ethanolic extracts and concentrate them under reduced pressure using a rotary evaporator at a temperature not exceeding 50°C to obtain the crude extract.[1][5]
- Solvent Partitioning:
 - Suspend the crude extract in distilled water and perform a liquid-liquid extraction with an equal volume of methylene chloride three times.[1][4]
 - Combine the organic layers and wash with a 5% (w/v) sodium bicarbonate aqueous solution to separate acidic triterpenoids.[4]
 - Acidify the aqueous sodium bicarbonate layer with HCl to a pH of 2-3 and re-extract with methylene chloride.[4]



- Dry the final organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent to yield a triterpenoid-enriched fraction.[4]
- Chromatographic Purification:
 - Silica Gel Column Chromatography: Dissolve the triterpenoid-enriched fraction in a minimal amount of chloroform and apply it to a silica gel column. Elute the column with a gradient of chloroform and acetone.[2][6] Monitor the collected fractions by Thin Layer Chromatography (TLC).
 - Reversed-Phase C18 Column Chromatography: Combine the fractions containing
 Ganoderenic acid C and further purify them on a C18 reversed-phase column using a gradient of methanol and water.[1][6]
 - Preparative High-Performance Liquid Chromatography (HPLC): For the final purification step to achieve high purity, use a preparative HPLC system with a C18 column. A mobile phase consisting of a gradient of acetonitrile and 0.1% aqueous acetic acid is employed, with detection at 252 nm.[1][6]
- Crystallization:
 - Dissolve the purified Ganoderenic acid C fraction in a minimal amount of hot methanol.
 - Allow the solution to cool slowly to promote crystallization.
 - Collect the crystals by filtration, wash with a small amount of cold methanol, and dry under vacuum.[1]

Structural Elucidation

The structure of **Ganoderenic acid C** is confirmed using spectroscopic methods.

Mass Spectrometry (MS):

- Ionization Mode: Both positive and negative ion modes can be used, with negative mode often providing a strong signal for the deprotonated molecule [M-H]⁻.[7]
- Expected m/z: [M-H]⁻ at m/z 513.3 and [M+H]⁺ at m/z 515.3.[7]



• Fragmentation: Common fragmentation pathways include the neutral loss of water (H₂O) and carbon dioxide (CO₂).[7][8]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- A combination of 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments are necessary for the complete and unambiguous assignment of all proton and carbon signals.
 [9]
- Sample Preparation: 5-10 mg of the purified compound is dissolved in 0.5-0.6 mL of a deuterated solvent (e.g., deuterated methanol).[9]
- Spectra are acquired on a high-field NMR spectrometer (400 MHz or higher).

Biological Activity and Signaling Pathways

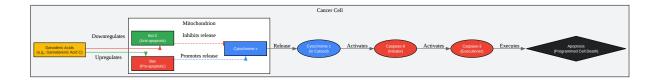
While research specifically on **Ganoderenic acid C** is ongoing, studies on the broader class of ganoderic acids have revealed their significant biological activities, particularly their anti-cancer and anti-inflammatory effects. **Ganoderenic acid C** itself has been shown to be cytotoxic to H460 cancer cells with an IC50 of 93 μ M.[10]

The therapeutic effects of ganoderic acids are attributed to their ability to modulate key cellular signaling pathways, including the NF-kB and MAPK pathways, and to induce apoptosis.[10][11]

Proposed Signaling Pathway for Ganoderic Acid-Induced Apoptosis

The diagram below illustrates a potential mechanism by which ganoderic acids, including **Ganoderenic acid C**, may induce apoptosis in cancer cells. This is often a mitochondriamediated pathway.[3][10][12]





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Caption: Proposed mechanism of ganoderic acid-induced apoptosis.

This pathway highlights the upregulation of the pro-apoptotic protein Bax and the downregulation of the anti-apoptotic protein Bcl-2, leading to the release of cytochrome c from the mitochondria. This, in turn, activates a caspase cascade, culminating in programmed cell death.[10][11][12]

Conclusion

Ganoderenic acid C is a promising bioactive compound from Ganoderma lucidum with demonstrated cytotoxic effects against cancer cells. The detailed protocols provided in this guide for its isolation and characterization will aid researchers in further investigating its therapeutic potential. Understanding its interaction with cellular signaling pathways is crucial for the development of novel drugs and therapies. Further research is warranted to fully elucidate the specific mechanisms of action of **Ganoderenic acid C** and to explore its full therapeutic potential.

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